Application Note: Reductive Amination of Ethyl Anthranilate with Acetone

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Compound of Interest

Compound Name:	*Ethyl 2-[(propan-2-yl)amino]benzoate*
CAS No.:	*851279-18-0*
Cat. No.:	*B1461437*

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Abstract

This application note details the protocol for the

-alkylation of ethyl anthranilate (an ortho-substituted aniline) with acetone using sodium cyanoborohydride (

). While reductive amination is a standard transformation, this specific substrate presents challenges due to the lower nucleophilicity of the aniline nitrogen and steric hindrance from the ortho-ester group. This guide provides a robust, self-validating methodology, emphasizing pH control to favor iminium ion formation—the critical intermediate for selective reduction.

Introduction & Strategic Rationale

The

-alkylation of anthranilic acid derivatives is a pivotal step in the synthesis of acridones, quinazolines, and non-steroidal anti-inflammatory drugs (NSAIDs) like fenamic acids.

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Direct alkylation using isopropyl halides is often plagued by elimination side reactions (forming propylene) and over-alkylation. Reductive amination offers a controlled alternative.[1][2] However, the reaction between ethyl anthranilate and acetone is electronically and sterically deactivated:

- Electronic Deactivation: The aniline lone pair is conjugated with the aromatic ring and the ortho-ester, reducing nucleophilicity.
- Steric Hindrance: The bulky ethoxycarbonyl group hinders the attack on the ketone.
- Ketone Reactivity: Acetone is less electrophilic than aldehydes.

To overcome these barriers, this protocol utilizes Borch conditions: mildly acidic methanol (

) to protonate the intermediate imine, generating a highly electrophilic iminium ion, which is selectively reduced by

.

Mechanistic Principles

Understanding the mechanism is vital for troubleshooting. The reaction proceeds through a "textbook" equilibrium followed by an irreversible reduction.

Critical Pathway

- Hemiaminal Formation: The aniline attacks the ketone carbonyl. Acid catalysis (

) is required to activate the carbonyl.
- Dehydration: The hemiaminal loses water to form the imine (Schiff base). This is the rate-determining step for ketones.
- Protonation: The imine is protonated to form the iminium ion.
- Reduction:

  delivers a hydride (

) to the iminium carbon.[2] Note:

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is electronically deactivated by the cyano group, making it less nucleophilic than

.[3] It cannot reduce the ketone at pH 6 but can reduce the more electrophilic iminium ion.

Mechanistic Diagram

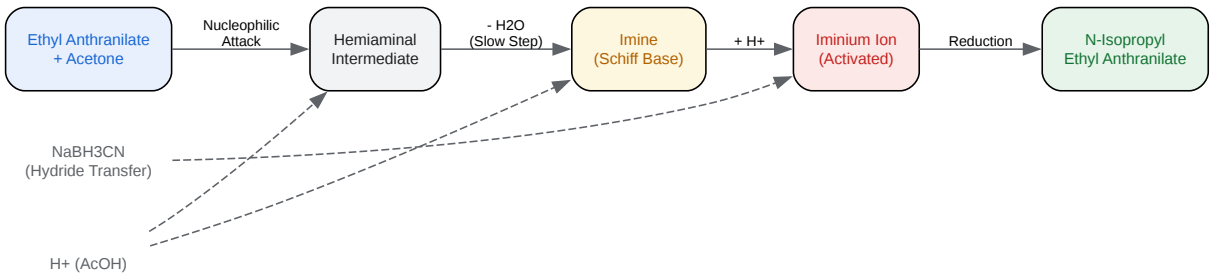

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Figure 1: Mechanistic flow of the Borch reductive amination.[2] The formation of the iminium ion is the critical "gate" for the reduction step.

Safety & Hazard Control

WARNING: Sodium Cyanoborohydride is highly toxic and generates Hydrogen Cyanide (HCN) gas upon contact with strong acids or moisture.

- Engineering Controls: All operations must be performed in a functioning chemical fume hood.
- PPE: Nitrile gloves (double gloving recommended), lab coat, and safety glasses.
- Waste Disposal: Quench all reaction mixtures and washes with aqueous

  or bleach (sodium hypochlorite) to neutralize cyanide before disposal. Never add acidic waste to the cyanide waste stream.

Experimental Protocol

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Materials

Reagent	Role	Equiv.	Notes
Ethyl Anthranilate	Substrate	1.0	Limiting reagent.
Acetone	Reagent/Solvent	5.0 -- 10.0	Excess drives equilibrium.
Sodium Cyanoborohydride	Reductant	1.5 -- 2.0	Solid. Hygroscopic.
Acetic Acid (Glacial)	Catalyst	~2-3	Maintains pH 4--6.
Methanol (Anhydrous)	Solvent	--	Preferred protic solvent.
Molecular Sieves (3Å or 4Å)	Additive	--	Optional: Removes water to drive imine formation.

Step-by-Step Procedure

Phase 1: Imine Formation (Pre-equilibrium)

- Setup: Flame-dry a 100 mL round-bottom flask (RBF) equipped with a magnetic stir bar. Flush with nitrogen or argon.
- Dissolution: Add Ethyl Anthranilate (1.0 g, 6.0 mmol) and Methanol (20 mL).
- Activation: Add Acetone (2.2 mL, ~30 mmol, 5 equiv) followed by Glacial Acetic Acid (approx. 0.5 mL).
    - Checkpoint: Check pH using wet pH paper. It should be approximately 5. If too basic, add more AcOH.
- Equilibration: Add activated Molecular Sieves (approx. 1 g) if available. Stir at room temperature (RT) for 2–4 hours.
    - Expert Note: Because acetone is a ketone and the aniline is hindered, this pre-stirring period allows the concentration of the imine to build up before the reductant is added.

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Phase 2: Selective Reduction

- Addition: Cool the mixture to

  (ice bath). Carefully add

  (565 mg, 9.0 mmol, 1.5 equiv) in small portions.

  - Caution: Minor gas evolution may occur.

- Reaction: Remove the ice bath and allow the reaction to warm to RT. Stir for 12–16 hours (overnight).

- Monitoring: Monitor by TLC (Eluent: 10% EtOAc in Hexanes).

  - Observation: The starting aniline (usually fluorescent blue/purple under UV) should disappear. The product is typically less polar (higher

) due to the alkyl group masking the N-H polarity.

Phase 3: Workup & Purification

- Quench: Cool to

  . Slowly add saturated aqueous

  or 1M

  until pH > 10.

  - Reasoning: High pH decomposes the boron complex and ensures the amine product is neutral (free base) for extraction. It also neutralizes any HCN.

- Extraction: Evaporate most of the Methanol under reduced pressure (Rotavap). Dilute the residue with Water (20 mL) and extract with Ethyl Acetate (

).

- Washing: Wash combined organics with Brine (20 mL). Dry over anhydrous

  .

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- Concentration: Filter and concentrate in vacuo to yield the crude oil.
- Purification: If necessary, purify via Flash Column Chromatography (Silica Gel).
  - Gradient: 0%

    10% EtOAc in Hexanes.

Workflow Diagram

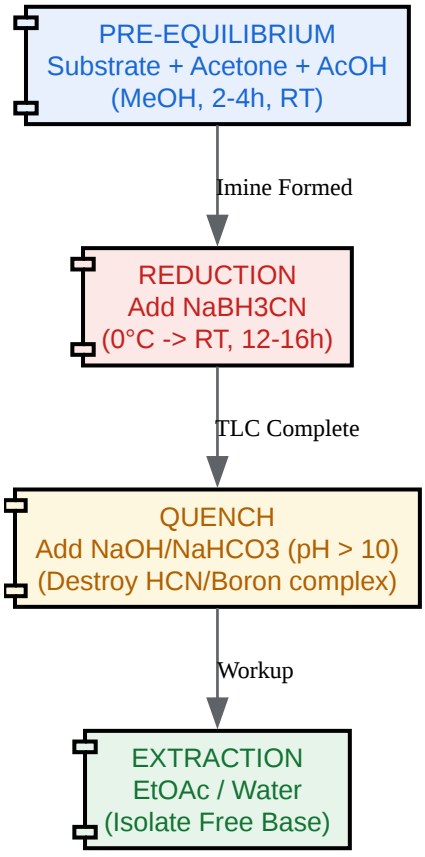

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Figure 2: Operational workflow for the reductive amination process.

Characterization & Expected Data

Upon isolation, the product (N-isopropyl ethyl anthranilate) should be validated using

-NMR.

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Structural Feature	Expected -NMR Signal (approx.)	Diagnostic Value
Isopropyl CH	Septet, 3.6 -- 3.8 ppm	Definitive proof of -alkylation.
Isopropyl	Doublet, 1.2 -- 1.3 ppm	Integration should correspond to 6 protons.
N-H Proton	Broad singlet, 7.5 -- 8.0 ppm	Often deshielded due to H-bonding with the ester carbonyl.
Ethyl Ester	Quartet (ppm) + Triplet (ppm)	Confirms the ester group remained intact (no reduction).
Aromatic Ring	Multiplets, 6.5 -- 7.9 ppm	Characteristic pattern for 1,2-disubstituted benzene.

Troubleshooting & Optimization

If yields are low (< 50%) or starting material remains:

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Issue	Root Cause	Corrective Action
No Reaction	pH too high (Imine not protonated).	Add more AcOH to reach pH 4--5.
No Reaction	Steric bulk prevents imine formation.	Add (1.5 equiv) as a Lewis Acid scavenger/catalyst during Phase 1.
Low Conversion	Water hydrolyzing the imine.	Use anhydrous MeOH and fresh Molecular Sieves.
Over-reduction	Ester group reduced (Alcohol formed).	Unlikely with . Ensure temperature does not exceed RT.
HCN Smell	DANGER. Acidic workup.	Immediately basify with NaOH. Check ventilation.

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